

Vapor Pressure and Volatility of Iron Pentacarbonyl: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Iron pentacarbonyl*

Cat. No.: *B077669*

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This technical guide provides a comprehensive overview of the vapor pressure and volatility of **iron pentacarbonyl** ($\text{Fe}(\text{CO})_5$), a compound of significant interest in chemical synthesis and materials science. Given its high toxicity and volatility, a thorough understanding of its physical properties is paramount for safe handling and effective application. This document consolidates quantitative data, details experimental methodologies for vapor pressure determination, and illustrates the core concepts of its volatility.

Physicochemical Properties and Volatility

Iron pentacarbonyl is a yellow to dark red, oily liquid at standard conditions.^{[1][2]} Its high volatility is a key characteristic, primarily due to weak intermolecular forces, and is indicated by its low boiling point and high vapor pressure.^{[3][4]} The vapor is significantly denser than air, meaning it will accumulate in low-lying areas, posing a significant inhalation hazard.^[1]

The significant volatility of **iron pentacarbonyl** necessitates stringent handling procedures. It is air-sensitive, light-sensitive, and pyrophoric in air.^{[5][6]} Due to its high toxicity by all routes of entry, including inhalation, ingestion, and skin absorption, it must be handled in a well-ventilated fume hood or a glove box, preferably within a closed system under an inert atmosphere.^{[1][3]}

Quantitative Vapor Pressure Data

The vapor pressure of **iron pentacarbonyl** has been determined by various studies. The data presented below is compiled from peer-reviewed literature and established chemical databases.

Tabulated Vapor Pressure Data

Temperature (°C)	Temperature (K)	Vapor Pressure (mmHg)	Vapor Pressure (kPa)	Reference
-19	254.15	-	-	[5]
20	293.15	21	2.8	[7]
25	298.15	35	4.67	[8]
30.3	303.45	40	5.33	[1][3][7]
31	304.15	-	-	[5]
103	376.15	760	101.325	[2][3]

Thermodynamic and Physical Property Data

Property	Value	Units	Reference(s)
Molecular Weight	195.90	g/mol	[1][6]
Boiling Point	103	°C	[2][3][6]
Melting Point	-20 to -21	°C	[2][3]
Density	1.453 - 1.49	g/cm ³ at 20°C	[2][3][8]
Flash Point	-15	°C	[3][6]
Heat of Vaporization (ΔH _{vap})	9.588 ± 0.12	kcal/mol	[5]
40.1 ± 0.5	kJ/mol		

Vapor Pressure Equations

The relationship between vapor pressure and temperature can be described by the Antoine equation and similar empirical formulas. These are invaluable for predicting vapor pressure at temperatures where experimental data is unavailable.

Equation from NASA Technical Reports Server:[5]

$$\log_{10}(P) = - (2096.7 / T) + 8.4959$$

Where:

- P is the vapor pressure in mmHg
- T is the temperature in Kelvin

Antoine Equation Parameters from NIST:[9][10]

$$\log_{10}(P) = A - (B / (T + C))$$

Where:

- P is the vapor pressure in bar
- T is the temperature in Kelvin

Temperature Range (K)	A	B	C
254 - 304	3.89763	1258.218	-61.563
266.7 - 378	4.5779	1510.5	-44.5

Experimental Protocols for Vapor Pressure Determination

The accurate measurement of the vapor pressure of a volatile and hazardous substance like **iron pentacarbonyl** requires specialized equipment and stringent safety protocols. The following are detailed methodologies for commonly employed techniques, adapted for the specific properties of this compound.

General Handling and Safety Precautions for Iron Pentacarbonyl

Due to its high toxicity, flammability, and air-sensitivity, all manipulations must be performed within a certified chemical fume hood or a glovebox under an inert atmosphere (e.g., argon or nitrogen).[5]

- **Personal Protective Equipment (PPE):** A flame-resistant lab coat, tightly sealed safety goggles, and appropriate chemical-resistant gloves are mandatory. Given the high permeability of many standard gloves, double-gloving or the use of specialized gloves (e.g., Silvershield) is recommended.
- **Inert Atmosphere Techniques:** Schlenk lines or gloveboxes should be used to handle the liquid to prevent contact with air and moisture. All glassware must be rigorously dried and purged with an inert gas before use.
- **Storage:** **Iron pentacarbonyl** should be stored in a tightly sealed, dark container under an inert atmosphere in a refrigerator rated for flammable materials.[5]
- **Waste Disposal:** All waste containing **iron pentacarbonyl** must be treated as hazardous and disposed of according to institutional and regulatory guidelines. Quenching with an oxidizing agent like iodine in an appropriate solvent within a fume hood can be a method for disposal, but this should only be performed by trained personnel.

Static Method (Isoteniscope)

The static method involves placing the degassed liquid sample in a thermostated container and measuring the pressure of the vapor in equilibrium with the liquid at a specific temperature. The isoteniscope is a common apparatus for this method.

Methodology:

- **Apparatus Setup:** An isoteniscope is connected to a vacuum/inert gas manifold, a pressure transducer (manometer), and a thermostatic bath. The entire system must be leak-tight.
- **Sample Introduction:** Under a positive flow of inert gas, a small amount of **iron pentacarbonyl** is introduced into the bulb of the isoteniscope using a gas-tight syringe or

cannula.

- **Degassing:** The sample is thoroughly degassed to remove any dissolved gases. This is typically achieved by several freeze-pump-thaw cycles. The sample is frozen using liquid nitrogen, a vacuum is applied to remove non-condensable gases, the valve to the vacuum is closed, and the sample is allowed to thaw. This cycle is repeated at least three times.
- **Equilibration and Measurement:** The isoteniscope is immersed in the thermostatic bath set to the desired temperature. The system is allowed to reach thermal and phase equilibrium. The vapor pressure of the sample is balanced against a known pressure of an inert gas, and the pressure is recorded from the manometer.
- **Data Collection:** Measurements are taken at various temperatures to establish the vapor pressure curve.

Dynamic Method (Gas Saturation)

In the dynamic method, a stream of inert gas is passed through or over the liquid sample at a controlled rate, becoming saturated with the vapor of the substance. The amount of vapor transported is then determined, allowing for the calculation of the vapor pressure.

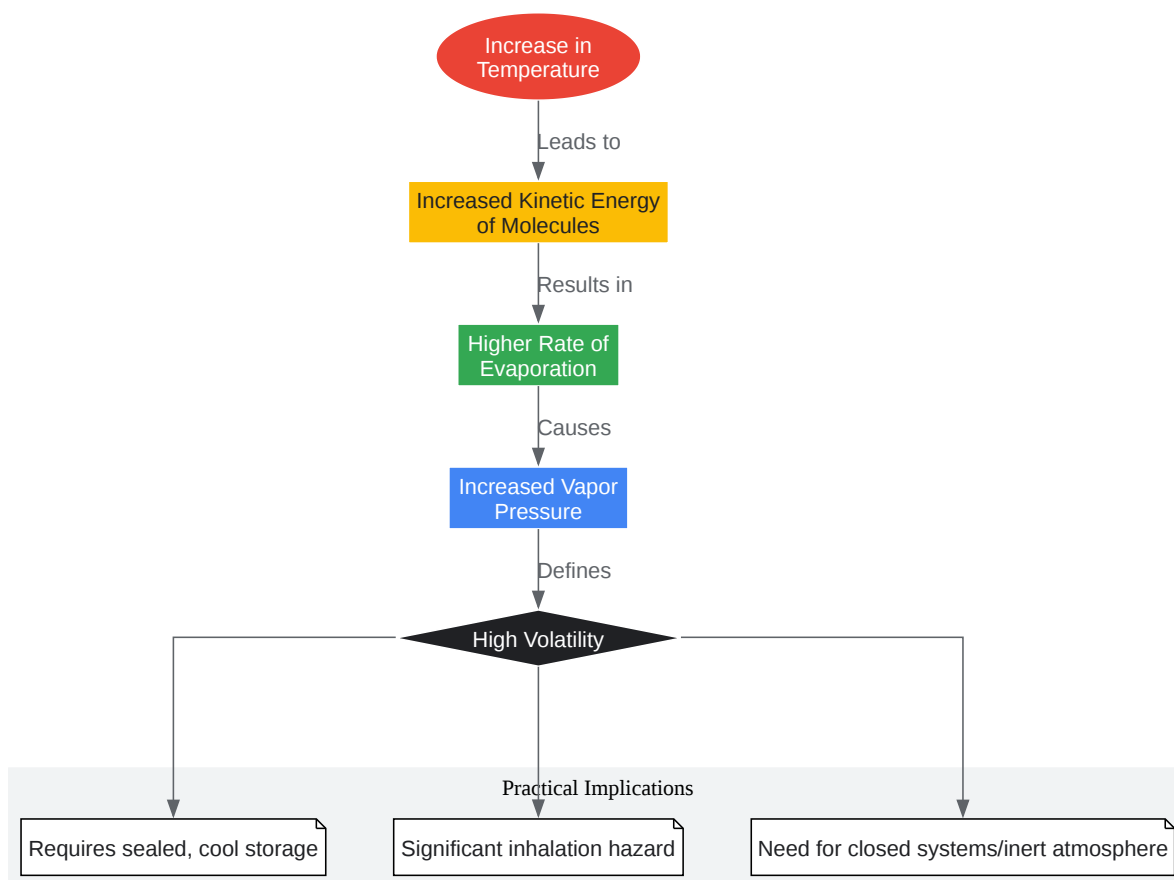
Methodology:

- **Apparatus Setup:** A temperature-controlled saturator containing the **iron pentacarbonyl** sample is prepared. This is connected to a precision mass flow controller for the inert carrier gas and a downstream trapping or detection system.
- **Saturation:** A precisely metered flow of an inert gas (e.g., nitrogen or argon) is passed through the liquid **iron pentacarbonyl** at a rate slow enough to ensure complete saturation. The temperature of the saturator must be accurately controlled and measured.
- **Quantification:** The amount of **iron pentacarbonyl** in the gas stream is determined. This can be done by condensing the vapor in a cold trap and measuring the mass increase, or by using a suitable online analytical technique such as atomic absorption spectroscopy to measure the iron concentration in the gas stream.

- Calculation: The partial pressure of the **iron pentacarbonyl**, which is equal to its vapor pressure at that temperature, is calculated from the amount of substance vaporized, the total volume of the carrier gas passed, and the total pressure of the system, assuming ideal gas behavior.

Visualizations

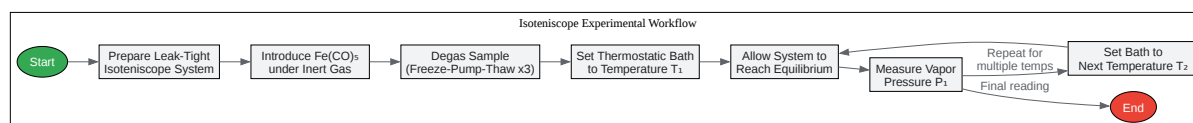
Relationship between Temperature, Vapor Pressure, and Volatility



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Caption: Logical flow of the factors influencing the volatility of **iron pentacarbonyl**.

Experimental Workflow for Vapor Pressure Measurement (Static Method)



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Caption: Workflow for determining vapor pressure using the static (isoteniscope) method.

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